

Application Notes and Protocols: Porsolt Swim Test for Indatraline in Rats

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indatraline*

Cat. No.: *B1675337*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Indatraline is a non-selective monoamine reuptake inhibitor that blocks the transporters for dopamine (DAT), norepinephrine (NET), and serotonin (SERT). This triple reuptake inhibition profile suggests potential antidepressant effects. The Porsolt swim test, or forced swim test (FST), is a widely used preclinical behavioral assay to screen for potential antidepressant activity in rodents. The test is based on the principle that when rodents are placed in an inescapable cylinder of water, they will eventually adopt an immobile posture. Antidepressant treatments are expected to reduce the duration of this immobility, reflecting a more persistent escape-directed behavior.

These application notes provide a detailed protocol for conducting the Porsolt swim test in rats to evaluate the potential antidepressant-like effects of **Indatraline**. The protocol is based on established FST procedures and incorporates dosage information from related behavioral studies involving **Indatraline** in rats.

Data Presentation

While specific data for **Indatraline** in the Porsolt swim test is not readily available in published literature, the following table presents data on the effects of **Indatraline** on general motor activity in Wistar rats. This data is crucial for interpreting FST results, as a general increase in

motor activity could be a confounding factor. The doses used in this study can serve as a reference for designing a Porsolt swim test experiment with **Indatraline**.

Table 1: Effect of **Indatraline** on Motor Activity in Wistar Rats

Treatment Group (mg/kg, i.p.)	Ambulation (Photobeam Interruptions)	Stereotypy (Photobeam Interruptions)
Vehicle (0.0)	Mean \pm SEM	Mean \pm SEM
Indatraline (0.5)	Mean \pm SEM	Mean \pm SEM
Indatraline (1.0)	Mean \pm SEM	Enhanced
Indatraline (2.0)	Mean \pm SEM	Enhanced
Indatraline (3.0)	Affected	Enhanced

Note: This table is a qualitative representation based on findings that stereotypy was enhanced at 1.0, 2.0, and 3.0 mg/kg, while ambulation was affected at 3.0 mg/kg. For precise quantitative data, refer to the original study.

Experimental Protocols

This section details a proposed protocol for the Porsolt swim test to assess the antidepressant-like effects of **Indatraline** in rats.

Materials and Equipment

- Animals: Male Wistar or Sprague-Dawley rats (200-250g)
- Indatraline**: To be dissolved in a suitable vehicle (e.g., saline with a small amount of Tween 80)
- Vehicle Control: The solvent used to dissolve **Indatraline**
- Forced Swim Test Apparatus: A transparent cylinder (40-60 cm height, 20 cm diameter) filled with water (23-25°C) to a depth of 30 cm.

- Video Recording Equipment: A camera positioned to have a clear side view of the swim cylinder.
- Behavioral Analysis Software (optional): For automated scoring of behaviors.
- Towels and Heating Pads: For drying and warming the rats after the swim session.
- Animal Scale
- Syringes and Needles for drug administration.

Experimental Procedure

Day 1: Pre-test Session (Habituation)

- Acclimation: Allow rats to acclimate to the testing room for at least 1 hour before the start of the experiment.
- Pre-swim: Gently place each rat individually into the swim cylinder for a 15-minute pre-test session.
- Removal and Drying: After 15 minutes, carefully remove the rat from the water, dry it with a towel, and place it in a warm cage with a heating pad for a few minutes before returning it to its home cage.
- Cleaning: Clean the swim cylinder thoroughly between each animal.

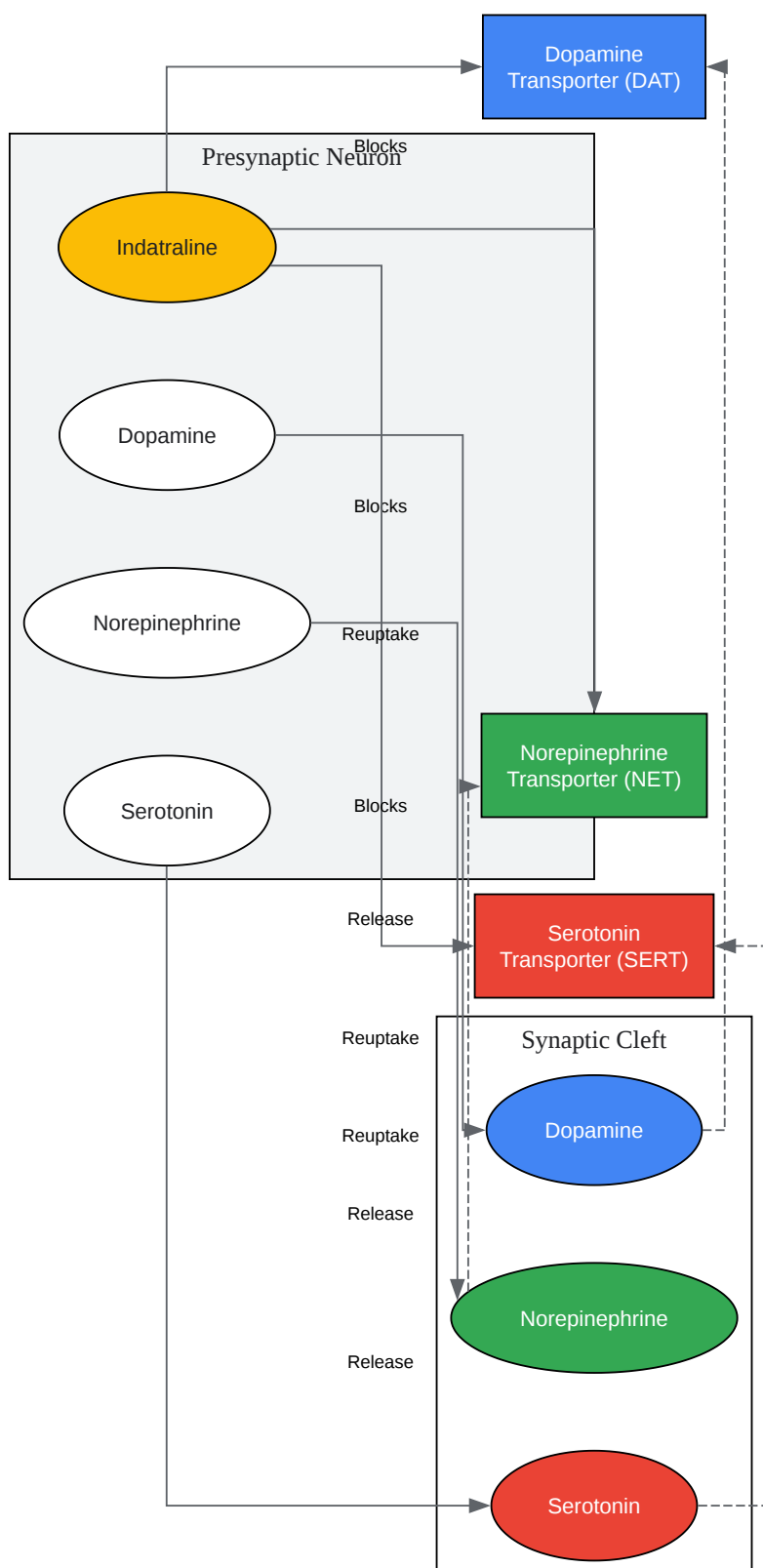
Day 2: Test Session

- Drug Administration: Administer **Indatraline** (e.g., 0.5, 1.0, 2.0, 3.0 mg/kg, intraperitoneally) or vehicle to the rats. The time between drug administration and the test session should be consistent (e.g., 30-60 minutes).
- Test Swim: Place each rat individually into the swim cylinder for a 5-minute test session.
- Recording: Record the entire 5-minute session using the video camera.

- Behavioral Scoring: An observer, blind to the treatment conditions, should score the video recordings for the following behaviors:
 - Immobility: The rat makes only the minimal movements necessary to keep its head above water.
 - Swimming: The rat makes active swimming motions, moving around the cylinder.
 - Climbing: The rat makes active, forceful movements with its forepaws directed against the wall of the cylinder.
- Data Collection: Record the total duration (in seconds) spent in each of the three behaviors during the 5-minute test.
- Post-test Care: After the test, remove the rat, dry it, and return it to its home cage.

Mandatory Visualizations

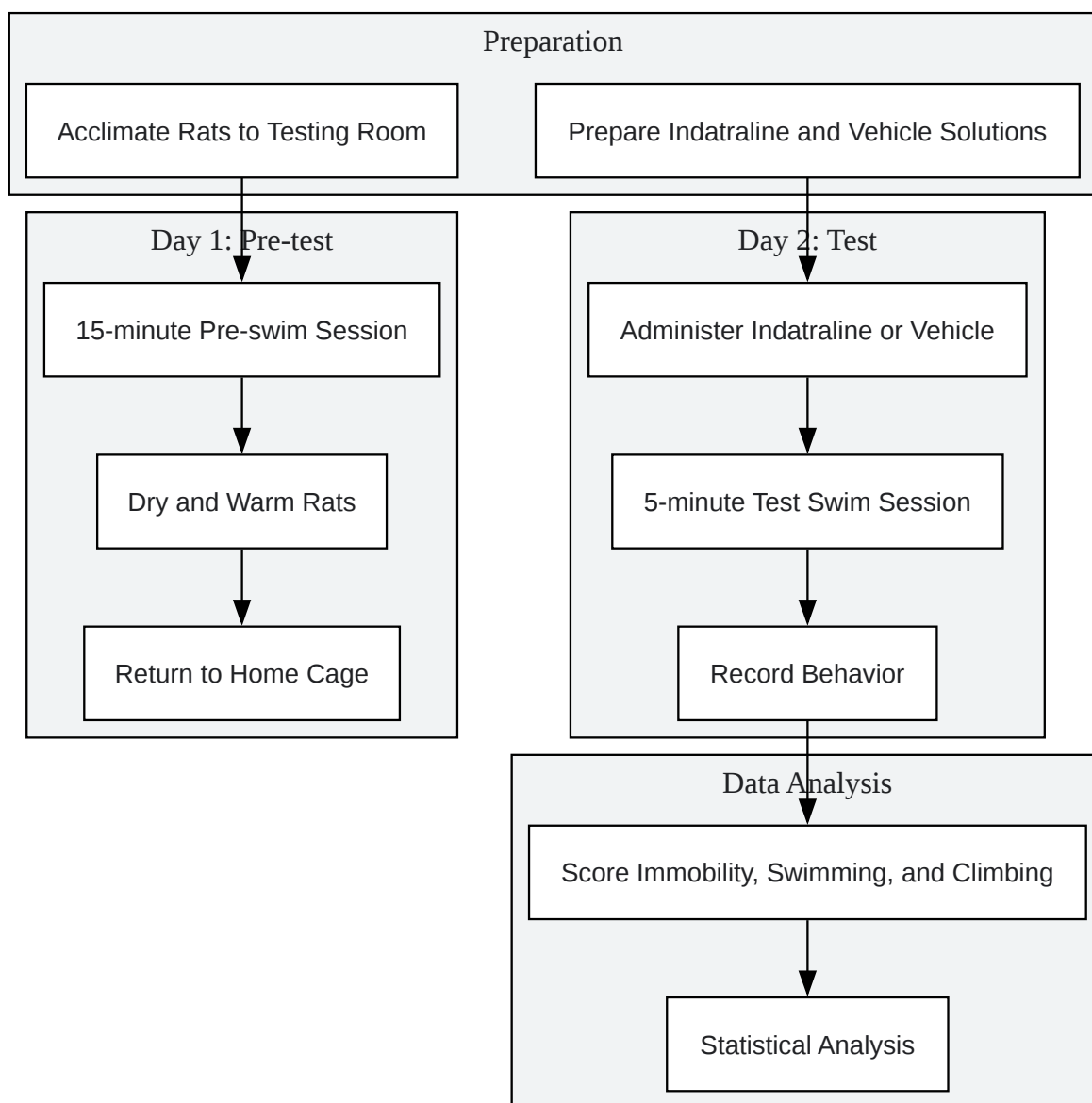
Signaling Pathway of Indatraline



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Indatraline**.

Experimental Workflow for Porsolt Swim Test



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Porsolt swim test.

- To cite this document: BenchChem. [Application Notes and Protocols: Porsolt Swim Test for Indatraline in Rats]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1675337#porsolt-swim-test-protocol-for-indatraline-in-rats>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com